

SAR of halogenated indole carbaldehydes antimicrobial activity

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Compound Focus: 3-bromo-1H-indole-2-carbaldehyde

CAS No.: 906440-21-9

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Alternative Information on Indole Antimicrobials

While specific data on halogenated indole carbaldehydes is unavailable, the search results confirm that **indole is a privileged scaffold in antimicrobial drug discovery** [1] [2]. Many studies focus on indole derivatives hybridized with other pharmacophores, such as triazoles or thiadiazoles, rather than on carbaldehydes specifically [2] [3].

The experimental data below for various indole derivatives against different microbial strains illustrates the kind of SAR information often explored, though it does not pertain to carbaldehydes.

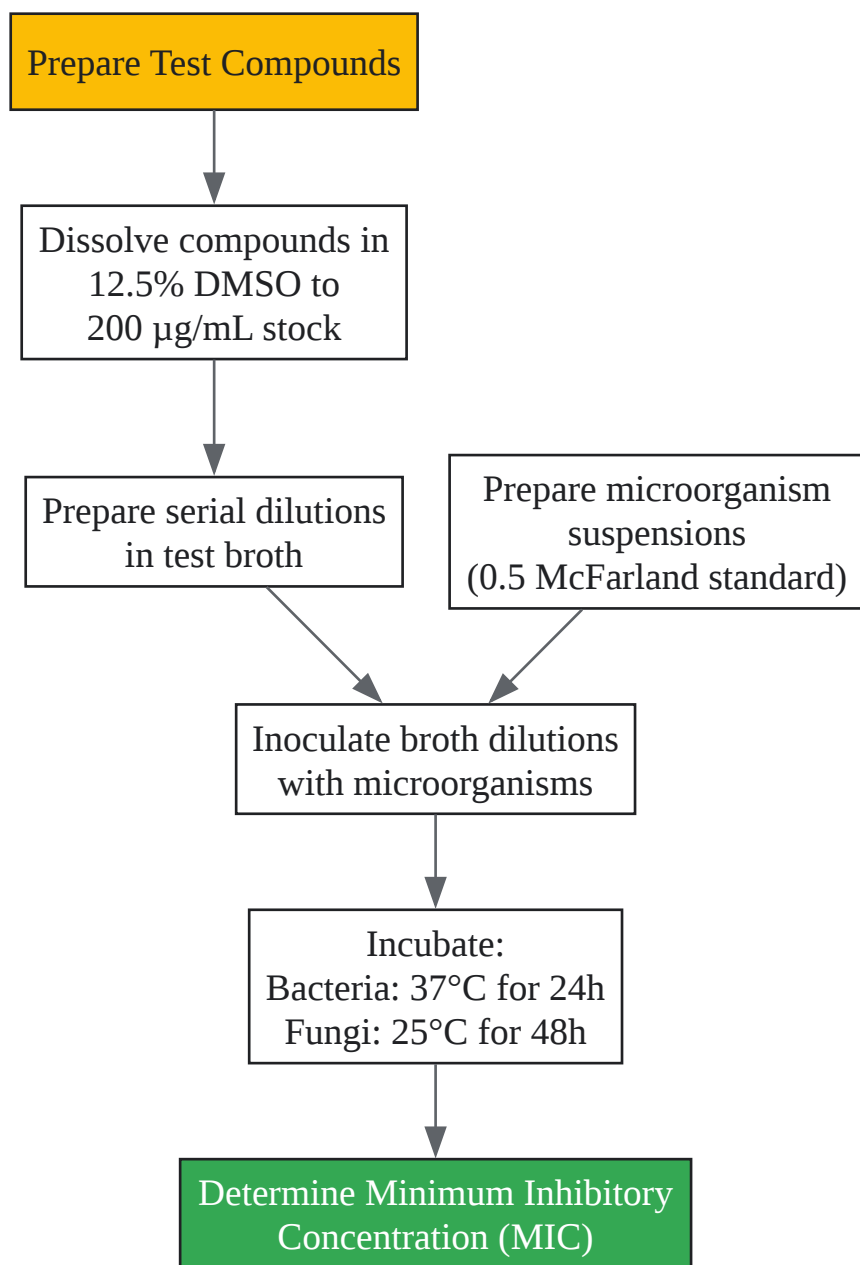
Table 1: Example Antimicrobial Activity of Various Indole Derivatives [3] This table shows Minimum Inhibitory Concentration (MIC) values for different structural classes. Lower MIC values indicate greater potency.

Compound Code	Indole Core Substituent	Linked Moiety	MIC against <i>S. aureus</i> (µg/mL)	MIC against MRSA (µg/mL)	MIC against <i>E. coli</i> (µg/mL)	MIC against <i>C. krusei</i> (µg/mL)
2h	-	1,3,4-Thiadiazole	6.25	12.5	25	12.5

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3d	-	1,2,4-Triazole	6.25	6.25	25	6.25
1c	5-Br, 6-F	Hydrazinecarbothioamide	12.5	25	25	12.5
1h	5-Br, 6-Cl	Hydrazinecarbothioamide	12.5	25	25	12.5
Ciprofloxacin	-	(Reference drug)	0.39	0.78	0.09	-
Fluconazole	-	(Reference drug)	-	-	-	50

Experimental Protocols in Antimicrobial Screening

The methodologies from general indole antimicrobial research can serve as a reference for the types of experiments used to generate SAR data. Here is a common workflow for evaluating the activity of new indole derivatives:



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Standard strains from collections like the American Type Culture Collection (ATCC) are typically used [3]. The core measurement is the **Minimum Inhibitory Concentration (MIC)**, determined as the lowest concentration of a compound that completely prevents visible growth of the microorganism [3].

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References

1. Recent Progress in the Development of Indole-Based ... [pmc.ncbi.nlm.nih.gov]
2. An insight into the recent developments in anti-infective ... [pmc.ncbi.nlm.nih.gov]
3. Antimicrobial Activities of New Indole Derivatives ... [pmc.ncbi.nlm.nih.gov]

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